

BX-912 solubility issues resolution

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Compound Focus: BX-912

CAS No.: 702674-56-4

Cat. No.: S548359

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BX-912 Solubility & Storage Guide

Solvent	Solubility	Notes & Recommendations
DMSO	94 mg/mL (199.42 mM) [1]	Recommended solvent for <i>in vitro</i> stock solutions. Use fresh, moisture-absorbing DMSO for best results [1].
Ethanol	≥ 10.25 mg/mL [2] to 94 mg/mL [1]	A suitable solvent for stock preparation [1] [2].
Water	Insoluble [1] [2]	Not recommended for direct dissolution.
In Vivo Formulation	30 mg/mL (clarified solution) [1]	A validated formulation using 30% PEG400, 0.5% Tween 80, and 5% propylene glycol in ddH ₂ O [1].

Detailed Experimental Protocols

Preparing a 10 mM DMSO Stock Solution

This is the standard method for creating a concentrated stock for *in vitro* cell culture experiments [1].

- **Calculating Mass:** To achieve a 10 mM solution, you need to dissolve **4.71 mg** of **BX-912** (Molecular Weight: 471.35 g/mol [1] [3] [2]) in 1 mL of anhydrous, moisture-free DMSO.
- **Solvent Note:** Using fresh, dry DMSO is critical. Moisture-absorbing DMSO can significantly reduce the solubility of the compound [1].
- **Dilution for Assays:** This concentrated stock can be further diluted into your assay buffer or cell culture medium. A common practice is to keep the final DMSO concentration below 0.1% to avoid cytotoxicity.

Preparing a Homogeneous Suspension for In Vivo Studies

For animal studies where a clear solution is not achievable, a homogeneous suspension is a viable alternative [1].

- **Formulation:** Add **5 mg** of **BX-912** to 1 mL of a suitable aqueous vehicle, such as a **0.5-1% carboxymethyl cellulose (CMC-Na)** solution.
- **Mixing:** Vortex the mixture vigorously until a uniform, homogeneous suspension is achieved with a final concentration of **5 mg/mL** [1].

Preparing a Clarified Solution for In Vivo Studies

This validated formulation provides a clear solution suitable for administration [1].

- **Step 1:** Mix 300 μL of 100 mg/mL clarified PEG400 stock solution with 5 μL of Tween 80 until clear.
- **Step 2:** Add 50 μL of propylene glycol to the above mixture and mix evenly.
- **Step 3:** Add 645 μL of sterile ddH₂O to bring the total volume to 1 mL.
- **Final Solution:** This yields a **30 mg/mL (63.65 mM)** clear solution of **BX-912**. The prepared solution should be used immediately for optimal results [1].

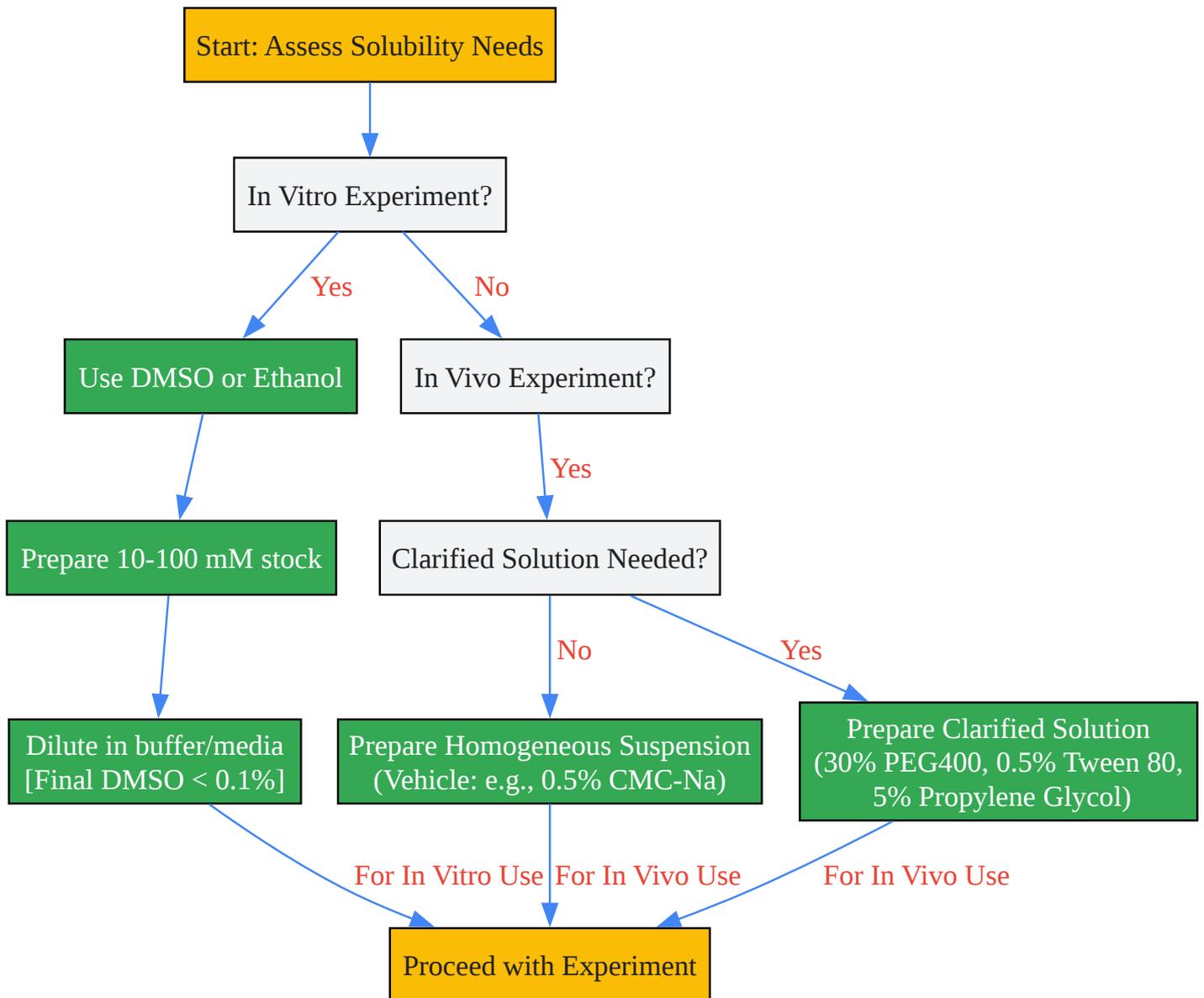
Troubleshooting FAQs

- **What should I do if my BX-912 solution precipitates in aqueous buffer?** This is a common issue. First, ensure your stock solution in DMSO is fully dissolved. When adding the stock to your aqueous buffer, add it slowly while vortexing to facilitate proper mixing. The final DMSO concentration can be slightly increased if necessary, but should not exceed 0.5-1% for cell-based assays. For *in vivo* work, use the pre-validated formulation described above [1].

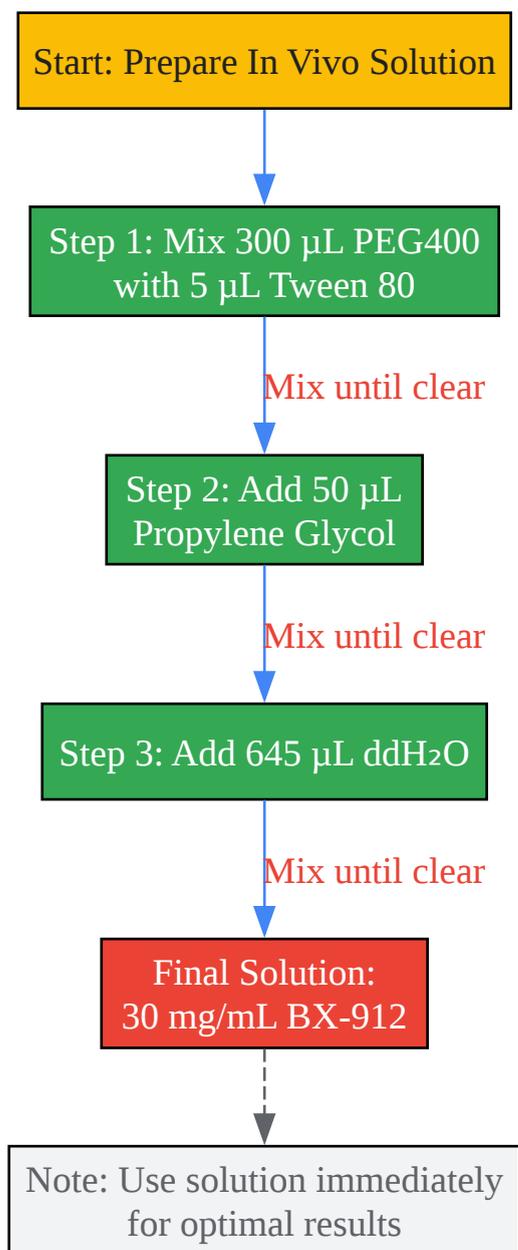
- **How should I store BX-912 and its solutions?**
 - **Solid Powder:** Store the pure powder at **-20°C** [1] [3] [2].
 - **Stock Solutions (DMSO/EtOH):** For short-term use (up to 6 months), store at -20°C. For long-term stability (6 months or more), aliquot and store at **-80°C**. Avoid repeated freeze-thaw cycles [3].
 - **Freshly Prepared Solutions/Suspensions:** These should be used immediately and not stored for later use [1].
- **How can I confirm that BX-912 is active in my cellular assay?** You can verify on-target engagement by checking the inhibition of the PDK1/Akt signaling pathway. In MDA-468 breast cancer cells, **BX-912** has been shown to block this pathway, suppress anchorage-dependent growth, and induce G2/M phase cell cycle arrest [1] [2].

Experimental Workflow & Formulation Diagrams

The following diagrams outline the key procedures to help you visualize the workflow for solubility assessment and the steps for preparing the in vivo formulation.



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